

Experimental Protocol for the Synthesis of Basketane

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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Abstract

This document provides a detailed experimental protocol for the multi-step synthesis of **basketane** (pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane), a polycyclic alkane with a unique cage-like structure. The synthesis commences with a Diels-Alder reaction between cyclooctatetraene and maleic anhydride, followed by a series of transformations including photochemical cycloaddition, hydrolysis, oxidative decarboxylation, and hydrogenation. This protocol includes detailed methodologies for each key experiment, a summary of quantitative data in tabular format, and a visual representation of the synthetic workflow.

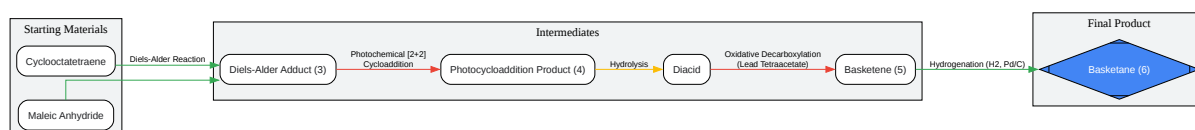
Introduction

Basketane (C₁₀H₁₂), first synthesized in 1966 independently by Masamune and by Dauben and Whalen, is a fascinating molecule due to its high degree of strain and rigid, basket-shaped structure.^{[1][2]} Its unique topology makes it a valuable subject for studies in reaction mechanisms, strained ring systems, and as a building block for more complex molecules in medicinal chemistry and materials science. This protocol outlines a well-established synthetic

route to **basketane**, providing detailed procedures to facilitate its replication in a laboratory setting.

Synthetic Workflow

The overall synthetic pathway from cyclooctatetraene and maleic anhydride to **basketane** is depicted in the following workflow diagram.



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Caption: Synthetic workflow for the synthesis of **Basketane**.

Experimental Protocols

Step 1: Synthesis of the Diels-Alder Adduct (3)

- **Reaction:** Diels-Alder reaction of cyclooctatetraene and maleic anhydride.
- **Procedure:** In a round-bottom flask, dissolve maleic anhydride (1.0 eq) in benzene. Add cyclooctatetraene (1.1 eq) to the solution. Stir the reaction mixture at room temperature for 24 hours. The product will precipitate out of the solution.
- **Purification:** Collect the precipitate by vacuum filtration and wash with cold benzene to yield the pure endo-adduct (3).
- **Yield:** Quantitative.

Step 2: Synthesis of the Photocycloaddition Product (4)

- Reaction: Intramolecular photochemical [2+2] cycloaddition.
- Procedure: Dissolve the Diels-Alder adduct (3) in acetone in a quartz reaction vessel. Irradiate the solution with a high-pressure mercury lamp (e.g., 450W Hanovia lamp) for 8-12 hours while maintaining the temperature at approximately 25°C.
- Purification: Remove the acetone under reduced pressure. The resulting solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol-water) to afford the pure caged anhydride (4).
- Yield: Approximately 40%.^{[1][2]}

Step 3: Synthesis of the Diacid

- Reaction: Hydrolysis of the anhydride (4).
- Procedure: Suspend the photocycloaddition product (4) in a 10% aqueous solution of sodium carbonate. Heat the mixture to reflux for 4-6 hours until the solid has completely dissolved.
- Purification: Cool the reaction mixture to room temperature and acidify with concentrated hydrochloric acid until the diacid precipitates. Collect the white solid by vacuum filtration, wash with cold water, and dry under vacuum.

Step 4: Synthesis of Basketene (5)

- Reaction: Oxidative decarboxylation with lead tetraacetate.
- Procedure: To a solution of the dried diacid in dry pyridine, add lead tetraacetate (2.2 eq) portion-wise with stirring. The reaction is exothermic and should be cooled in an ice bath. After the addition is complete, stir the mixture at room temperature for 2 hours.
- Purification: Pour the reaction mixture into an excess of cold dilute nitric acid. Extract the aqueous layer with ether. Wash the combined organic extracts with saturated sodium bicarbonate solution and then with water. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude basketene can be purified by column chromatography on silica gel or by sublimation.

- Yield: Moderate.

Step 5: Synthesis of Basketane (6)

- Reaction: Catalytic hydrogenation of basketene (5).
- Procedure: Dissolve basketene (5) in a suitable solvent such as ethanol or ethyl acetate. Add a catalytic amount of 10% palladium on carbon (Pd/C). Subject the mixture to a hydrogen atmosphere (balloon or Parr hydrogenator) and stir vigorously at room temperature until the theoretical amount of hydrogen is consumed.
- Purification: Filter the reaction mixture through a pad of Celite to remove the catalyst. Evaporate the solvent under reduced pressure to yield **basketane (6)** as a white crystalline solid. Further purification can be achieved by recrystallization or sublimation.
- Yield: High.

Data Presentation

Compound	Structure	Molecular Formula	Molecular Weight (g/mol)	Yield (%)	Key Spectroscopic Data
Diels-Alder Adduct (3)	(Structure of the adduct)	C ₁₂ H ₁₀ O ₃	202.21	Quantitative	IR (KBr): νC=O 1860, 1780 cm ⁻¹
Photocycloaddition Product (4)	(Structure of the caged anhydride)	C ₁₂ H ₁₀ O ₃	202.21	~40	¹ H NMR (CDCl ₃): δ 3.4-3.8 (m, 4H), 6.0-6.3 (m, 2H), 2.8-3.1 (m, 4H)
Diacid	(Structure of the diacid)	C ₁₂ H ₁₂ O ₄	220.22	High	IR (KBr): νC=O 1710 cm ⁻¹ , νO-H 2500-3300 cm ⁻¹ (broad)
Basketene (5)	(Structure of basketene)	C ₁₀ H ₁₀	130.19	Moderate	¹ H NMR (CDCl ₃): δ 6.2 (t, 2H), 3.3 (m, 4H), 2.9 (m, 4H)
Basketane (6)	(Structure of basketane)	C ₁₀ H ₁₂	132.20	High	¹ H NMR (CDCl ₃): δ 2.5-2.8 (m, 8H), 1.4-1.7 (m, 4H). ¹³ C NMR (CDCl ₃): δ 45.1, 40.8, 33.5. IR (KBr): Characteristic C-H stretching

bands at
2900-3000
cm⁻¹.^[2]

Note: The spectroscopic data provided are approximate and may vary depending on the specific instrumentation and conditions used. It is recommended to perform full characterization of all intermediates and the final product.

Safety Precautions

- Cyclooctatetraene: Flammable and should be handled in a well-ventilated fume hood.
- Benzene: A known carcinogen; use with extreme caution and appropriate personal protective equipment (PPE). Consider using a less toxic solvent if possible.
- Lead tetraacetate: Highly toxic and a strong oxidizing agent. Handle with care and avoid contact with skin and inhalation.
- Pyridine: Flammable, toxic, and has a strong, unpleasant odor. Use only in a fume hood.
- Hydrogenation: Hydrogen gas is highly flammable and can form explosive mixtures with air. Ensure proper grounding of equipment and use in a well-ventilated area away from ignition sources.

Conclusion

This protocol provides a comprehensive guide for the synthesis of **basketane**. By following these detailed procedures, researchers can reliably produce this unique caged hydrocarbon for further study and application. Careful attention to the reaction conditions and safety precautions is essential for a successful and safe synthesis.

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References

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- [2. grokipedia.com \[grokipedia.com\]](#)
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